

NNC 26-9100 stability in solution and storage conditions

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Compound of Interest

Compound Name: NNC 26-9100

Cat. No.: B1679357

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Technical Support Center: NNC 26-9100

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **NNC 26-9100**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NNC 26-9100**?

A1: **NNC 26-9100** is soluble in dimethyl sulfoxide (DMSO) and ethanol.^{[1][2]} It can be dissolved in both solvents up to a concentration of 50 mM.^[2]

Q2: How should solid **NNC 26-9100** be stored?

A2: Solid **NNC 26-9100** is stable under recommended storage conditions.^{[3][4]} For long-term storage, it is recommended to store the solid compound at -20°C.^{[1][4][5][6]} Some suppliers recommend storage at +4°C.^[2] Always refer to the manufacturer's specific instructions provided with the product.

Q3: How should I store **NNC 26-9100** stock solutions?

A3: Once dissolved, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.^[6] For stock solutions, storage at -20°C is recommended for use within one month, while storage at -80°C is suitable for up to six months.^[6]

Q4: Is **NNC 26-9100** stable in aqueous solutions or cell culture media?

A4: While **NNC 26-9100** is a stable non-peptide compound, long-term storage in aqueous solutions is not recommended.^{[7][8]} It is best to prepare fresh dilutions in your experimental buffer or media from a concentrated stock solution just before use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of NNC 26-9100 in aqueous buffer/media	Low solubility in aqueous solutions.	Prepare a high-concentration stock solution in DMSO or ethanol. Further dilute the stock solution in your aqueous buffer or media to the final working concentration immediately before the experiment. Ensure the final concentration of the organic solvent is compatible with your experimental system. To aid solubility, you can warm the solution to 37°C and sonicate it for a short period.[6]
Inconsistent or unexpected experimental results	Degradation of NNC 26-9100 due to improper storage.	Ensure that both the solid compound and stock solutions are stored at the recommended temperatures and protected from light. Avoid multiple freeze-thaw cycles by preparing single-use aliquots of the stock solution.[6] Use freshly prepared working solutions for each experiment.
Low potency or lack of biological activity	Incorrect concentration of the working solution.	Verify the calculations for your stock and working solutions. Ensure the molecular weight used for calculations matches the batch-specific information on the product vial.[2] Perform a dose-response experiment to determine the optimal concentration for your specific cell line or experimental model.

Data Presentation

Table 1: Solubility of **NNC 26-9100**

Solvent	Maximum Concentration	Reference
DMSO	50 mM	[2]
Ethanol	50 mM	[2]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Reference
Solid	+4°C or -20°C	Refer to manufacturer's specifications	[1] [2] [4] [5]
Stock Solution (-20°C)	-20°C	Up to 1 month	[6]
Stock Solution (-80°C)	-80°C	Up to 6 months	[6]

Experimental Protocols

Protocol 1: Preparation of **NNC 26-9100** Stock Solution

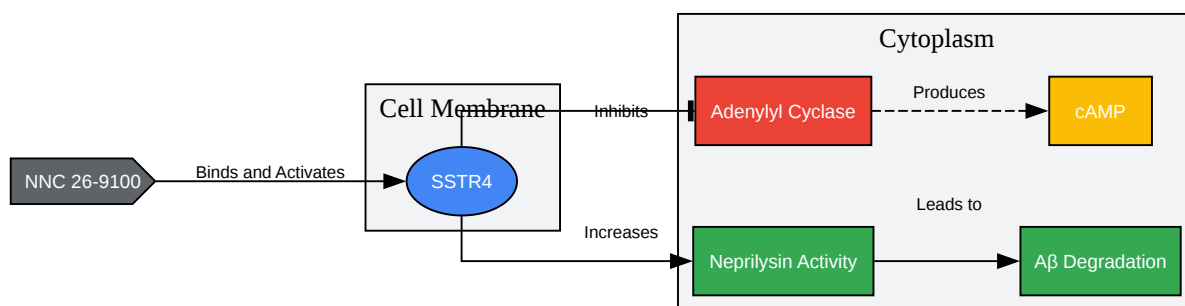
- Determine the required concentration and volume of the stock solution.
- Weigh the appropriate amount of solid **NNC 26-9100** using a calibrated analytical balance.
Note: Always use the batch-specific molecular weight provided on the product vial for calculations.[\[2\]](#)
- Add the appropriate volume of solvent (e.g., DMSO or ethanol) to the solid compound.
- Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming to 37°C can aid dissolution.[\[6\]](#)
- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[6]

Protocol 2: General Cell-Based Assay Workflow

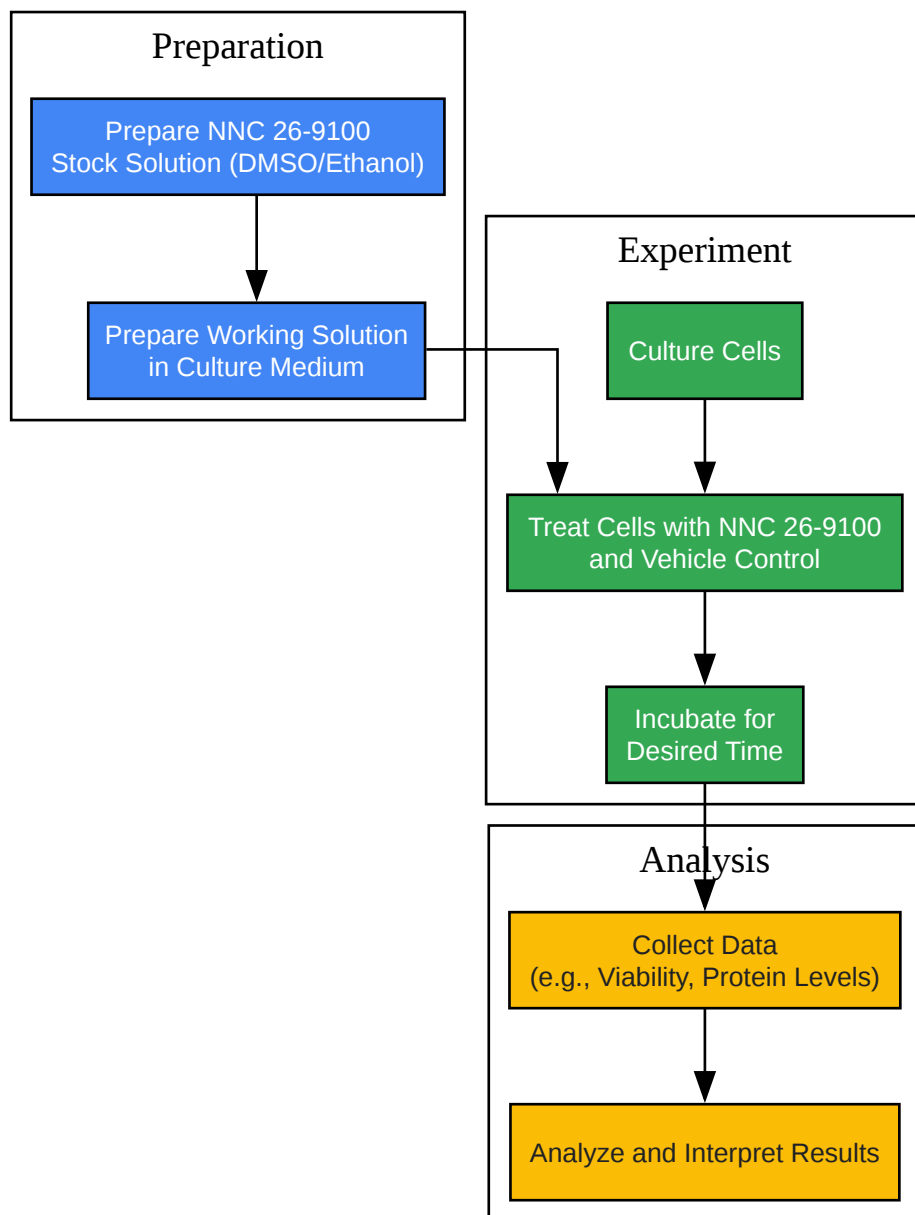
- Cell Culture: Culture your cells of interest (e.g., BV2 microglia) in the appropriate growth medium and conditions until they reach the desired confluency.[9][10]
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the **NNC 26-9100** stock solution. Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium or experimental buffer. Ensure the final solvent concentration is not toxic to the cells.
- Cell Treatment: Remove the growth medium from the cells and replace it with the medium containing the desired concentration of **NNC 26-9100**. Include appropriate vehicle controls (medium with the same final concentration of the solvent used for the stock solution).
- Incubation: Incubate the cells for the desired period (e.g., 24 hours) under standard cell culture conditions.[9][10]
- Downstream Analysis: Following incubation, perform the desired downstream analysis, such as measuring changes in cell viability, protein expression, or signaling pathway activation.

Visualizations



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Caption: Signaling pathway of **NNC 26-9100**.



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Caption: General experimental workflow for using **NNC 26-9100**.

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